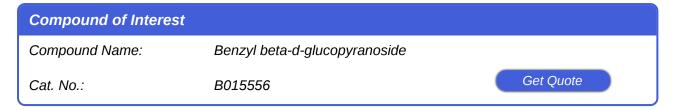


Benzyl β-D-glucopyranoside: A Versatile Building Block in Modern Carbohydrate Chemistry

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl β -D-glucopyranoside is a cornerstone glycoside in the field of carbohydrate chemistry, serving as a pivotal building block for the synthesis of complex glycans, glycoconjugates, and various therapeutic agents.[1][2] Its unique structural features, particularly the benzyl group at the anomeric position, provide a stable yet readily cleavable protecting group, enabling intricate chemical manipulations of the glucose scaffold.[1][3] This guide provides a comprehensive overview of the synthesis, properties, and applications of benzyl β -D-glucopyranoside, with a focus on its utility in drug discovery and development.

Chemical and Physical Properties

Benzyl β-D-glucopyranoside is a white to off-white crystalline solid.[1] The presence of the hydrophobic benzyl group renders it less soluble in water compared to unsubstituted glucose, while maintaining solubility in polar organic solvents such as methanol and ethanol.[1][4] Its key properties are summarized in the table below.



Property	Value	Source(s)
Molecular Formula	C13H18O6	[1][5][6][7]
Molecular Weight	270.28 g/mol	[1][5][6][7]
CAS Number	4304-12-5	[1]
Appearance	White to off-white crystalline solid	[1]
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol), less soluble in water	[1][4]
XLogP3	-0.7	[5][6]
Topological Polar Surface Area	99.4 Ų	[5][6][7]
Hydrogen Bond Donor Count	4	[7]
Hydrogen Bond Acceptor Count	6	[7]
Rotatable Bond Count	4	[7]

Synthesis and Derivatization

The synthesis of benzyl β -D-glucopyranoside and its derivatives is a fundamental aspect of its application in carbohydrate chemistry. The benzyl group can be introduced at the anomeric position, and the remaining hydroxyl groups can be selectively protected or modified to create a diverse array of synthetic intermediates.

A key strategy in the synthesis of more complex molecules involves the use of benzylidene acetals to protect the 4- and 6-hydroxyl groups, allowing for selective reactions at other positions.[8] For instance, benzyl 2-O-benzoyl-4,6-O-benzylidene-β-D-glucopyranoside is a valuable intermediate that can be further functionalized.[8]

The synthesis of N- and C- β -D-glucopyranosyl derivatives offers enhanced stability against hydrolysis compared to their O-glycoside counterparts.[1] The copper-catalyzed azide-alkyne



cycloaddition (CuAAC), a "click chemistry" reaction, is a prominent method for synthesizing N-linked glucopyranosyl derivatives.[1][9]

An efficient three-step synthesis for benzyl 2,3,4-tri-O-benzyl- β -D-glucopyranoside, a widely used building block, has been developed, with the key step being a selective debenzylation-acetylation of perbenzylated β -glucose.[10]

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Role as a Building Block in Carbohydrate Chemistry

Benzyl β-D-glucopyranoside is a versatile starting material for the synthesis of complex oligosaccharides and glycoconjugates.[1] The hydroxyl groups on the pyranose ring can be selectively protected and deprotected to allow for the controlled formation of glycosidic linkages at specific positions.[8][11]

Glycosylation Reactions

As a glycosyl acceptor, benzyl β -D-glucopyranoside can be glycosylated with various glycosyl donors to form disaccharides and larger oligosaccharides.[1] For example, the glycosylation of a protected benzyl β -D-glucopyranoside with a galactose donor has been used to synthesize disaccharides.[1] The benzyl group's stability under a wide range of reaction conditions makes it an ideal "permanent" protecting group during multi-step syntheses.[1][3]



Synthesis of Glycoconjugates

Glycoconjugates, molecules where a carbohydrate is linked to a non-carbohydrate moiety like a protein or lipid, play crucial roles in many biological processes.[9][12] Benzyl β-D-glucopyranoside and its derivatives are instrumental in the synthesis of these important molecules. For example, glucopyranosyl-conjugated benzyl derivatives have been synthesized and investigated as potential cytotoxic agents against colon cancer.[9]

Applications in Drug Development

The versatility of benzyl β -D-glucopyranoside as a synthetic intermediate has led to its extensive use in drug discovery and development.[1][13]

Anti-diabetic Agents

A significant application of this compound is in the synthesis of sodium-glucose cotransporter 2 (SGLT2) inhibitors, a class of oral anti-diabetic drugs.[13] The synthesis of drugs like Dapagliflozin and Canagliflozin often involves derivatives of benzyl β-D-glucopyranoside.[13]

Antiviral and Anti-inflammatory Agents

Derivatives of benzyl β-D-glucopyranoside have been used as intermediates in the synthesis of inhibitors for enzymes like influenza neuraminidase, a key target for antiviral drugs.[1] Furthermore, benzyl-protected analogs serve as precursors for anti-inflammatory drug candidates.[1]

Other Therapeutic Areas

Research has also explored the use of benzyl β -D-glucopyranoside derivatives in the development of anticancer agents and potential therapeutics for Alzheimer's disease.[9][13] The carbohydrate moiety can be used to target specific cells or tissues, enhancing the efficacy and reducing the side effects of cytotoxic drugs.[9]

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// Edges Start -> Derivatization; Derivatization -> SGLT2; Derivatization -> Antiviral; Derivatization -> Anticancer; Derivatization -> Antiinflammatory; } DOT Caption: Applications of benzyl β-D-glucopyranoside in drug development.

Enzymatic Reactions

Benzyl β -D-glucopyranoside serves as a substrate for various enzymes, most notably β -glucosidases, which catalyze the hydrolysis of the β -glycosidic bond to release glucose and benzyl alcohol.[1] This property makes it a useful tool for studying the activity and specificity of these enzymes.[1] Enzymatic methods, utilizing β -glucosidases, have also been explored for the synthesis of benzyl β -D-glucopyranoside itself, offering a more environmentally friendly alternative to chemical synthesis.[1][14]

Experimental Protocols

Detailed experimental protocols are crucial for the successful application of benzyl β -D-glucopyranoside in synthesis. Below are representative procedures for key transformations.

Protocol 1: Bismuth(III) Triflate Catalyzed Glycosylation

This protocol details a dehydrative glycosylation using a bismuth(III) triflate catalyst.[15]

Materials:

- 2,3,4,6-Tetra-O-benzyl-D-glucopyranose (Glycosyl Donor)
- Glycosyl Acceptor (e.g., Isopropanol, Cyclohexanol)
- Bismuth(III) triflate (Bi(OTf)₃)
- Anhydrous Calcium Sulfate (CaSO₄)
- Dichloromethane (CH₂Cl₂)
- Saturated Sodium Bicarbonate (NaHCO₃) solution



- Water
- Saturated Sodium Chloride (NaCl) solution
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Argon (Ar) atmosphere

Procedure:

- To a suspension of Bi(OTf)₃ (0.007 mmol), the glycosyl donor (0.09 mmol), and CaSO₄ (approx. 100 mg) in CH₂Cl₂ (3.5 mL) under an argon atmosphere, add the glycosyl acceptor (0.13 mmol) at 0 °C.[15]
- Stir the resulting mixture at 0 °C for 15 hours.[15]
- Quench the reaction by adding a saturated NaHCO₃ solution (5 mL).[15]
- Extract the reaction mixture with CH₂Cl₂.[15]
- Wash the organic layer with water and a saturated NaCl solution.[15]
- Dry the organic layer over Na₂SO₄ and evaporate the solvent under reduced pressure.[15]
- Purify the residue by column chromatography to obtain the desired product.[15]

Protocol 2: Catalytic Debenzylation (Hydrogenolysis)

The removal of the benzyl protecting group is a critical step in many synthetic pathways. Catalytic hydrogenation is the most common and mildest method.

Materials:

- · Benzyl-protected glucose derivative
- Palladium on carbon (10% Pd/C)
- Solvent (e.g., Methanol, Ethanol)



- Hydrogen source (Hydrogen gas or a hydrogen donor like formic acid or ammonium formate)
- Celite®

Procedure:

- Dissolve the benzyl-protected glucose derivative in a suitable solvent.
- Add 10% Pd/C (typically 10-20% by weight of the substrate) to the solution.
- If using transfer hydrogenation, carefully add the hydrogen donor (e.g., formic acid). If using hydrogen gas, flush the reaction vessel with hydrogen.
- Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture through a pad of Celite® to remove the catalyst, washing the pad with the solvent.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product as necessary, often by recrystallization or column chromatography.

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// Edges Preparation -> Reaction; Reaction -> Monitoring; Monitoring -> Workup [label="Reaction Complete"]; Workup -> Purification; Purification -> Product; } DOT Caption: General experimental workflow for catalytic debenzylation.

Conclusion



Benzyl β-D-glucopyranoside is an indispensable tool in the arsenal of the modern carbohydrate chemist. Its stability, coupled with the ease of removal of the benzyl group, provides a robust platform for the synthesis of a vast array of complex carbohydrates and glycoconjugates. Its role in the development of novel therapeutics, from anti-diabetic to anticancer agents, underscores its significance in medicinal chemistry and drug discovery. The continued exploration of new synthetic methodologies and applications for this versatile building block will undoubtedly lead to further advancements in glycoscience.

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References

- 1. Benzyl beta-d-glucopyranoside | 4304-12-5 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. application.wiley-vch.de [application.wiley-vch.de]
- 4. CAS 4304-12-5: benzyl B-D-glucopyranoside | CymitQuimica [cymitquimica.com]
- 5. Benzyl-beta-d-glucopyranoside | C13H18O6 | CID 13254166 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Benzyl beta-d-glucopyranoside | C13H18O6 | CID 188977 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. plantaedb.com [plantaedb.com]
- 8. Synthesis of regioselectively protected building blocks of benzyl β-d-glucopyranoside -PMC [pmc.ncbi.nlm.nih.gov]
- 9. Synthesis and pharmacological characterization of glucopyranosyl-conjugated benzyl derivatives as novel selective cytotoxic agents against colon cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 10. An expedient synthesis of benzyl 2,3,4-tri-O-benzyl-beta-D-glucopyranoside and benzyl 2,3,4-tri-O-benzyl-beta-D-mannopyranoside PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pubs.rsc.org [pubs.rsc.org]
- 12. benchchem.com [benchchem.com]



- 13. benchchem.com [benchchem.com]
- 14. researchgate.net [researchgate.net]
- 15. benchchem.com [benchchem.com]
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